

The Rising Therapeutic Potential of 3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde

Cat. No.: B1402990

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Introduction: A Scaffold of Promise

In the landscape of medicinal chemistry, the benzaldehyde scaffold has long been a cornerstone for the development of novel therapeutic agents. Its derivatives have demonstrated a wide array of biological activities, including antimicrobial, anti-inflammatory, antioxidant, and anticancer properties.[1][2][3] Among these, **3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde** has emerged as a particularly interesting starting point for drug discovery. This technical guide provides an in-depth exploration of the synthesis, biological activities, and therapeutic potential of derivatives based on this core structure, offering a roadmap for researchers and drug development professionals.

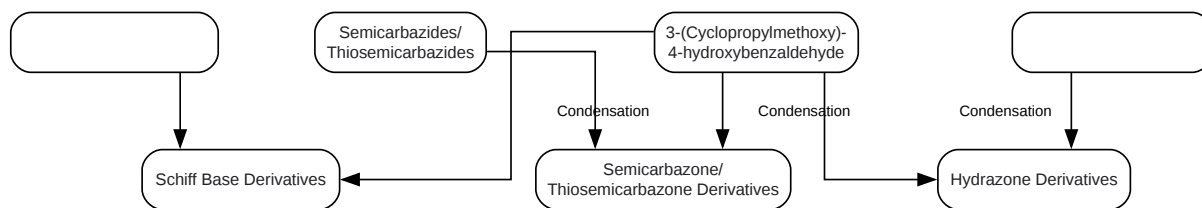
I. The Core Moiety: Synthesis and Derivatization Potential

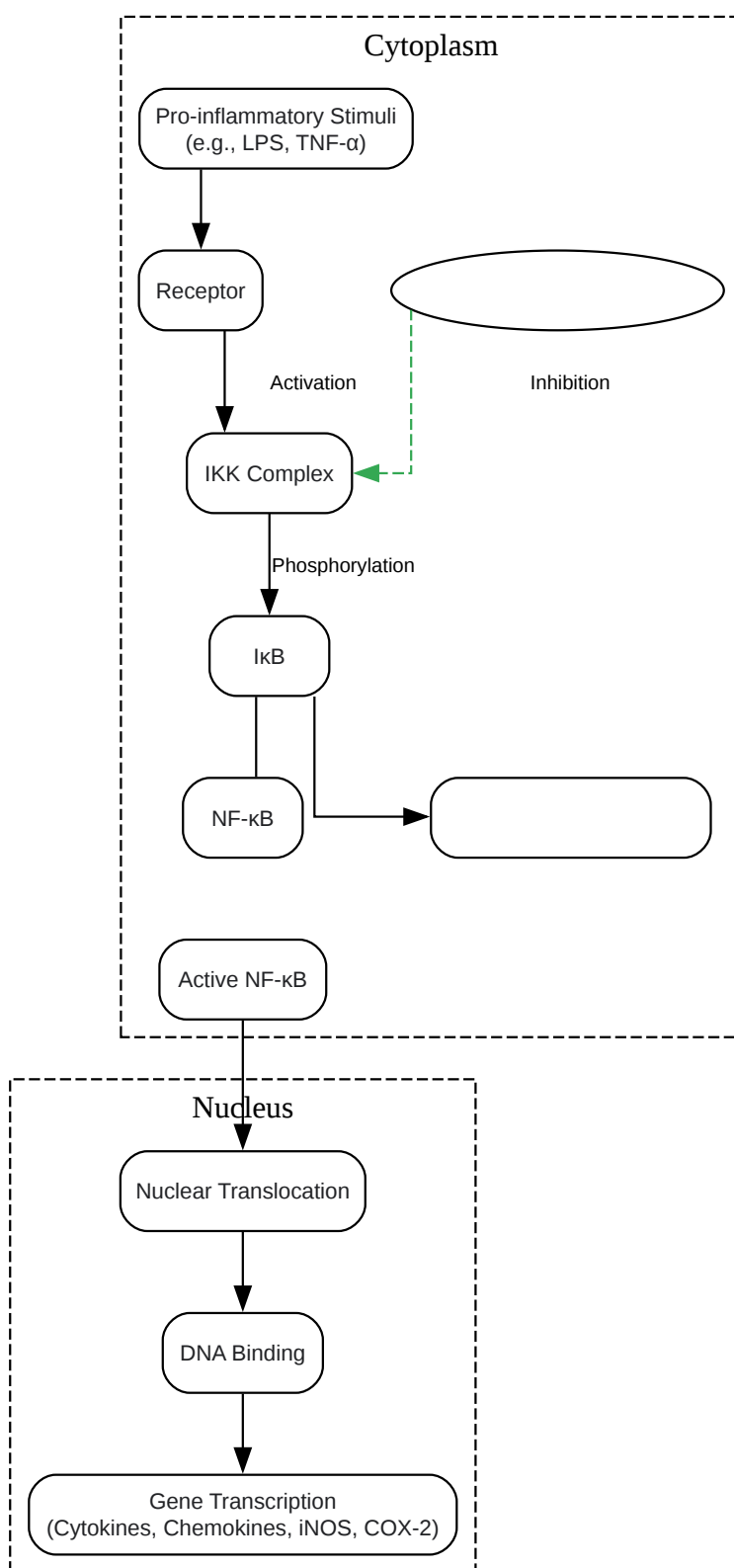
The parent compound, **3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde**, is a key intermediate in the synthesis of various pharmaceutical compounds.[4] Its synthesis typically involves the reaction of a 3-halo-4-hydroxybenzaldehyde with cyclopropylmethanol in the presence of a base.[5] This core structure offers several avenues for chemical modification, allowing for the creation of a diverse library of derivatives. The aldehyde functional group is

particularly amenable to the formation of Schiff bases, hydrazones, and other related compounds, which have been shown to possess significant biological activities.[\[1\]](#)[\[3\]](#)[\[6\]](#)

General Synthetic Workflow for Derivatization

The following diagram illustrates a generalized workflow for the synthesis of various derivatives from the **3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde** core.





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